

Technical Guide: Structure-Activity Relationship of Tetraisopropyl Difluoromethylenebisphosphonate

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Compound of Interest

Compound Name:	<i>Tetraisopropyl Difluoromethylenebisphosphonate</i>
CAS No.:	78715-59-0
Cat. No.:	B028032

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Executive Summary & Compound Profile

Tetraisopropyl Difluoromethylenebisphosphonate (CAS: 78715-59-0) represents a specialized class of bisphosphonate precursors. Unlike standard methylene (

) bisphosphonates, this compound features a difluoromethylene (

) bridge. This structural modification acts as a bioisostere for the oxygen in pyrophosphate (P-O-P) and the methylene in standard bisphosphonates, fundamentally altering the compound's pKa, stability, and biological activity.

The "Tetraisopropyl" ester functionality renders the molecule lipophilic, allowing for cellular internalization, whereas the active pharmacological species is typically the hydrolyzed free acid.

Key Chemical Properties

Property	Specification
Molecular Formula	
Molecular Weight	380.30 g/mol
Core Motif	P-CF ₂ -P (Difluoromethylene bridge)
Functional Role	Pyrophosphate mimic, FPPS inhibitor precursor, Bone-targeting vector
Solubility	Soluble in organic solvents (CHCl ₃ , MeOH); Low water solubility (until hydrolyzed)

Structure-Activity Relationship (SAR) Analysis

The SAR of this compound is defined by three distinct regions: the Central Bridge, the Phosphonate Esters, and the Side Chains (if derivatized).

A. The Central Bridge: vs. vs.

The substitution of hydrogen with fluorine at the bridging carbon is the most critical SAR feature.

- pKa Modulation (Acidity):
 - The high electronegativity of fluorine withdraws electron density from the phosphonate groups.
 - Effect: This significantly lowers the
and
of the corresponding acid compared to methylene bisphosphonates.
 - Biological Consequence: At physiological pH (7.4), the difluoro-analog is more fully ionized. This alters its binding affinity to Hydroxyapatite (HAP) and mimics the electrostatics of the natural pyrophosphate (P-O-P) bond more closely than the
bridge does.

- Enzymatic Stability:
 - The P-C-P bond is resistant to enzymatic hydrolysis by pyrophosphatases (unlike P-O-P).
 - The

group prevents metabolic oxidation at the

-carbon, a potential degradation pathway for alkyl phosphonates.

B. The Ester Group: Isopropyl vs. Ethyl/Methyl

The "Tetraisopropyl" moiety is a prodrug strategy.

- Lipophilicity: The bulky isopropyl groups mask the negative charge of the phosphonates, increasing

(approx. 5.6). This allows the molecule to passively diffuse across cell membranes.
- Steric Bulk: Isopropyl esters are more sterically hindered than methyl or ethyl esters. This can slow down spontaneous hydrolysis, providing higher stability during chemical synthesis or storage, but requires specific intracellular esterases or chemical deprotection steps to release the active drug.

C. Comparison with Alternatives

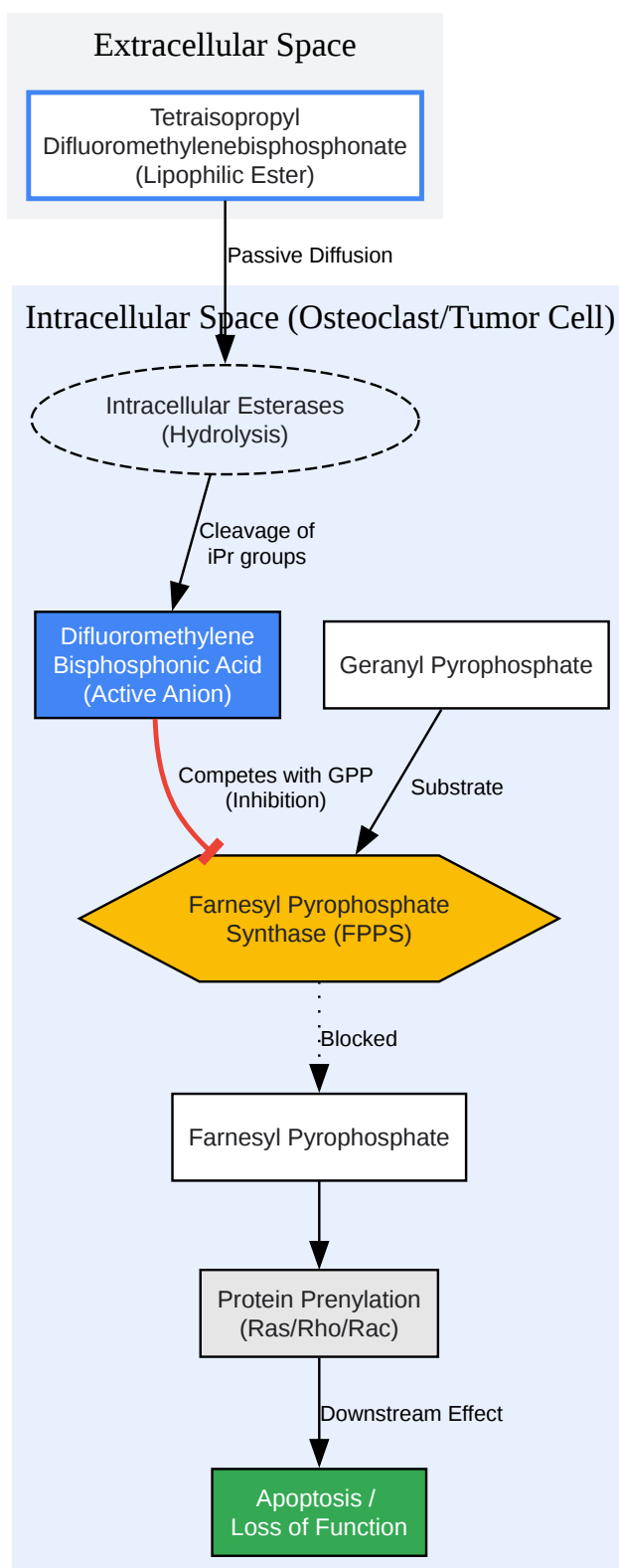
The following table compares the Tetraisopropyl Difluoro analog with its primary alternatives.

Feature	Tetraisopropyl Difluoro-BP	Tetraethyl Difluoro-BP	Tetraisopropyl Methylene-BP	Clodronate (Dichloro-BP)
Bridge				
pKa (Acid form)	Low (~1-2)	Low (~1-2)	Moderate	Low
Cell Permeability	High (Lipophilic)	Moderate/High	High	Low (usually salt form)
Bone Affinity	Moderate (tunable)	Moderate	High	High
Primary Use	Intracellular delivery / Synthesis	Standard Reagent	Non-F Control	Osteoclast apoptosis

Mechanism of Action & Pathway Visualization

The biological activity relies on the conversion of the ester to the free acid, which then targets Farnesyl Pyrophosphate Synthase (FPPS) in the mevalonate pathway.

Pathway Diagram (DOT)



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Caption: Mechanism of Action: The lipophilic tetraisopropyl ester permeates the cell membrane and is hydrolyzed to the active difluoromethylene bisphosphonic acid, which inhibits FPPS, blocking protein prenylation and inducing apoptosis.

Experimental Protocols

To validate the SAR of this compound, two key experiments are required: Chemical Hydrolysis (to generate the active species) and Hydroxyapatite Binding (to assess bone affinity).

Protocol A: Controlled Hydrolysis (Ester to Acid)

Rationale: The tetraisopropyl ester is inactive in cell-free enzyme assays (e.g., FPPS inhibition) and must be deprotected.

- Dissolution: Dissolve 100 mg of **Tetraisopropyl Difluoromethylenebisphosphonate** in 2 mL of anhydrous dichloromethane (DCM).
- Silylation: Add 4 equivalents of Bromotrimethylsilane (TMSBr) dropwise at 0°C under Argon atmosphere.
 - Mechanism:[1][2][3][4] TMSBr cleaves the bulky isopropyl esters more efficiently than aqueous acid.
- Reaction: Stir at room temperature for 12–24 hours. Monitor by NMR (Shift from ~6 ppm ester to ~0 ppm silyl ester).
- Quenching: Evaporate volatiles. Add 2 mL of MeOH/Water (95:5) and stir for 1 hour to hydrolyze silyl esters to phosphonic acid.
- Purification: Recrystallize from Ethanol/Water or purify via ion-exchange chromatography.

Protocol B: Hydroxyapatite (HAP) Binding Assay

Rationale: Determines the bone-targeting potential of the difluoro-bridge compared to methylene analogs.

- Preparation: Suspend 10 mg of Hydroxyapatite powder in 1 mL of Tris-HCl buffer (pH 7.4).

- Incubation: Add the hydrolyzed difluoromethylene bisphosphonate (10–100 μM). Incubate at 37°C for 30 minutes with gentle shaking.
- Separation: Centrifuge at 10,000 x g for 5 minutes. Collect the supernatant.
- Quantification: Measure the concentration of unbound bisphosphonate in the supernatant using a colorimetric phosphate assay (e.g., Malachite Green) after oxidative digestion, or via HPLC.
- Calculation:

Expected Result: The difluoro analog typically shows slightly lower binding affinity than the methylene analog due to the electronegative repulsion of the fluorine atoms, but sufficient affinity for in vivo bone targeting.

References

- Structure-Activity Relationships of Bisphosphon
 - Source: National Institutes of Health (NIH) / PubMed
 - Context: Detailed analysis of how R1 and R2 side chains, including bridge modifications, affect bone binding and FPPS inhibition.
- Synthesis of Unsymmetrical Difluoromethylene Bisphosphon
 - Source: American Chemical Society (ACS)
 - Context: Synthetic strategies for difluoromethylene reagents, highlighting the reactivity of ester groups.
- Differences in Binding Affinities for Hydroxyap
 - Source: Wiley / PubMed
 - Context: Comparative data on how different bisphosphonate structures influence HAP affinity, crucial for understanding the effect of the bridge.
- **Tetraisopropyl Difluoromethylenebisphosphonate** Chemical D
 - Source: ChemSrc[5]

- Context: Physicochemical properties (Density, MW, Boiling Point) of the specific CAS 78715-59-0.[5]

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